

Furametpyr: A Comparative Analysis Against Key Plant Pathogenic Fungi

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Compound of Interest

Compound Name: Furametpyr

Cat. No.: B1674270

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Introduction

Furametpyr is a pyrazole-carboxamide fungicide belonging to the succinate dehydrogenase inhibitor (SDHI) class of fungicides (FRAC Group 7). Its primary mode of action is the inhibition of mitochondrial succinate dehydrogenase (Complex II), a critical enzyme in the tricarboxylic acid (TCA) cycle and the mitochondrial respiratory chain. This disruption of cellular respiration leads to a significant reduction in ATP production, ultimately causing fungal cell death. This guide provides a comparative evaluation of **Furametpyr**'s potential efficacy against a panel of significant plant pathogenic fungi, drawing on available data for other SDHI fungicides to contextualize its performance. While direct comparative data for **Furametpyr** against a comprehensive panel of fungi is limited in publicly available literature, this guide synthesizes existing research on SDHI fungicides to provide a robust framework for its evaluation.

Data Presentation: Efficacy of SDHI Fungicides

The following tables summarize the 50% effective concentration (EC₅₀) values of various SDHI fungicides against a panel of economically important plant pathogenic fungi. This data, gathered from multiple in vitro studies, serves as a benchmark for assessing the potential activity of **Furametpyr**. Lower EC₅₀ values indicate higher antifungal activity.

Table 1: In Vitro Efficacy (EC₅₀ in µg/mL) of SDHI Fungicides against *Rhizoctonia solani*

Fungicide	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference(s)
Boscalid	0.05 - 0.15	0.01 - 0.48	[1]
Penthiopyrad	0.15	0.05 - 0.27	[2]
Fluxapyroxad	0.16	0.08 - 0.3	[2]
Sedaxane	0.1	0.03 - 0.3	[2]
Thifluzamide	0.042	0.03 - 0.05	[3]
Fluopyram	430.37	-	[4]

Table 2: In Vitro Efficacy (EC50 in µg/mL) of SDHI Fungicides against Botrytis cinerea

Fungicide	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference(s)
Boscalid	0.098	0.01 - 69.91	[5][6]
Fluopyram	0.087	-	[6]
Penthiopyrad	Not widely reported	-	
Fluxapyroxad	Not widely reported	-	

Table 3: In Vitro Efficacy (EC50 in µg/mL) of SDHI Fungicides against Sclerotinia sclerotiorum

Fungicide	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference(s)
Boscalid	0.14	0.068 - 0.219	[7]
Fluazinam	0.005	0.003 - 0.007	[8]
Procymidone	0.415	0.11 - 0.72	[8]

Table 4: In Vitro Efficacy (EC50 in µg/mL) of SDHI Fungicides against Alternaria solani

Fungicide	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference(s)
Boscalid	0.33	0.017 - 1.48	[1]
Penthiopyrad	0.38	0.018 - 1.42	[1]
Fluopyram	0.31	0.021 - 1.34	[1]

Table 5: In Vitro Efficacy (EC50 in µg/mL) of SDHI Fungicides against *Fusarium graminearum*

Fungicide	Mean EC50 (µg/mL)	EC50 Range (µg/mL)	Reference(s)
Pydiflumetofen	0.4	0.18 - 0.73	[9]
Metconazole	0.0405	-	[10]
Tebuconazole	0.3311	-	[10]

Experimental Protocols

The following are detailed methodologies for key experiments commonly used in the evaluation of fungicides like **Furametpyr**.

In Vitro Mycelial Growth Inhibition Assay (Poisoned Food Technique)

This method is widely used to determine the direct inhibitory effect of a fungicide on the vegetative growth of a fungus.

- **Preparation of Fungicide Stock Solutions:** A stock solution of **Furametpyr** (and other comparative fungicides) is prepared by dissolving a known weight of the technical grade active ingredient in a suitable solvent (e.g., acetone or dimethyl sulfoxide) to a high concentration (e.g., 10,000 µg/mL). Serial dilutions are then made to obtain a range of desired test concentrations.

- **Amendment of Growth Medium:** A sterile molten agar medium, such as Potato Dextrose Agar (PDA), is cooled to approximately 45-50°C. The fungicide stock solutions are then added to the molten agar to achieve the final desired concentrations. The amended agar is immediately poured into sterile Petri dishes.
- **Inoculation:** A mycelial plug (typically 5 mm in diameter) is taken from the actively growing edge of a young fungal culture and placed in the center of the fungicide-amended and non-amended (control) PDA plates.
- **Incubation:** The inoculated plates are incubated in the dark at an optimal temperature for the specific fungus (e.g., 20-25°C).
- **Data Collection and Analysis:** The radial growth of the fungal colony is measured at regular intervals until the colony in the control plate reaches the edge of the dish. The percentage of mycelial growth inhibition is calculated using the formula: $\text{Inhibition (\%)} = [(dc - dt) / dc] \times 100$ where dc is the average diameter of the fungal colony in the control plates and dt is the average diameter of the fungal colony in the treated plates. The EC50 value is then calculated by probit analysis of the inhibition data.[\[11\]](#)

Spore Germination Assay

This assay assesses the effect of a fungicide on the germination of fungal spores.

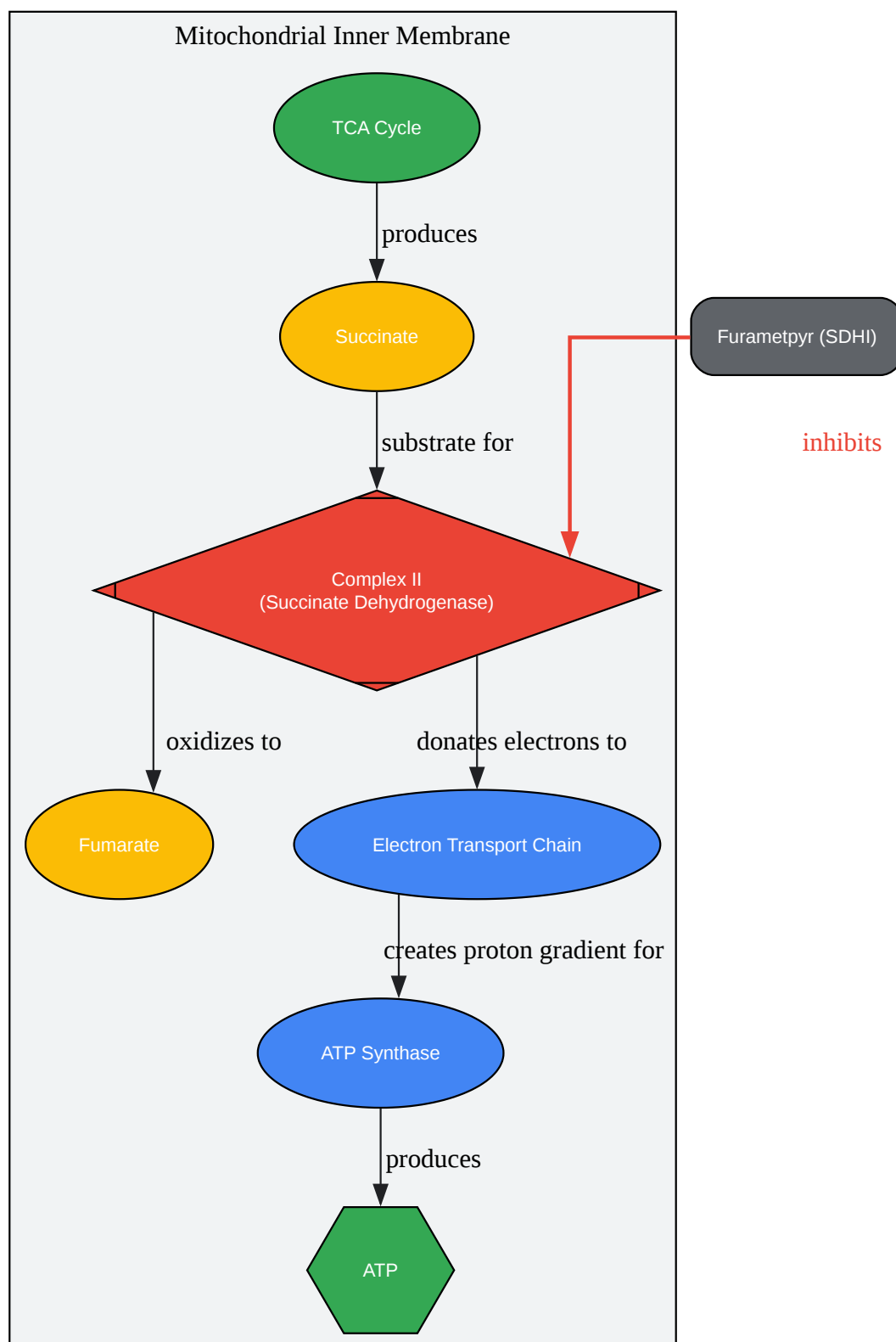
- **Spore Suspension Preparation:** Spores are harvested from a sporulating fungal culture by flooding the plate with sterile distilled water containing a wetting agent (e.g., Tween 80). The spore concentration is adjusted to a specific density (e.g., 1×10^5 spores/mL) using a hemocytometer.
- **Fungicide Treatment:** The spore suspension is mixed with various concentrations of the fungicide solutions. A control with no fungicide is also prepared.
- **Incubation:** A drop of each treated spore suspension is placed on a sterile microscope slide or in the well of a microtiter plate and incubated in a humid chamber at an optimal temperature for germination.
- **Microscopic Examination:** After a set incubation period (e.g., 12-24 hours), the percentage of germinated spores is determined by examining a random sample of at least 100 spores

under a microscope. A spore is considered germinated if the germ tube length is at least half the diameter of the spore.

- Data Analysis: The percentage of germination inhibition is calculated relative to the control. The EC50 value is then determined using probit analysis.

Mandatory Visualization

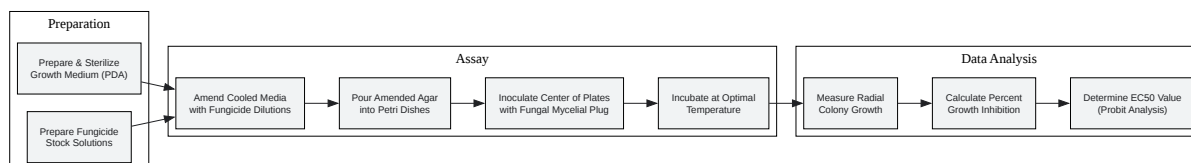
Signaling Pathway of SDHI Fungicides



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Caption: Mechanism of action of **Furametpyr** as an SDHI fungicide.

Experimental Workflow for In Vitro Fungicide Efficacy Testing



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